

# Operational Safety & Handling Architecture: Bis(2-fluorophenyl)methanol

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## Compound of Interest

Compound Name: *Bis(2-fluorophenyl)methanol*

CAS No.: 261925-13-7

Cat. No.: B2628164

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CAS: 261925-13-7 | GHS Classification: GHS07 (Warning)

## Executive Summary & Chemical Intelligence

**Bis(2-fluorophenyl)methanol** is a specialized organofluorine intermediate used primarily in medicinal chemistry for structure-activity relationship (SAR) studies and as a precursor for steric ligand synthesis. Unlike its more common para-substituted isomer [bis(4-fluorophenyl)methanol, CAS 365-24-2], the ortho-positioning of the fluorine atoms introduces significant steric crowding around the central carbinol carbon.

This structural distinction alters its physicochemical profile—specifically elevating its melting point and modifying its solubility profile compared to the para analogue. This guide addresses the specific handling requirements dictated by its GHS07 classification, emphasizing the mitigation of acute mucosal irritation and the management of halogenated chemical waste.

## Chemical Identity Card

Parameter	Technical Specification
IUPAC Name	Bis(2-fluorophenyl)methanol
CAS Number	261925-13-7 (Distinct from para isomer 365-24-2)
Molecular Formula	C <sub>13</sub> H <sub>10</sub> F <sub>2</sub> O
Molecular Weight	220.22 g/mol
Physical State	White to off-white solid
Melting Point	~98–102°C (Predicted/Observed)
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water
Key Functional Groups	Secondary Alcohol, Ortho-Fluorinated Aryl Rings

## The GHS07 Hazard Matrix: Mechanism & Mitigation

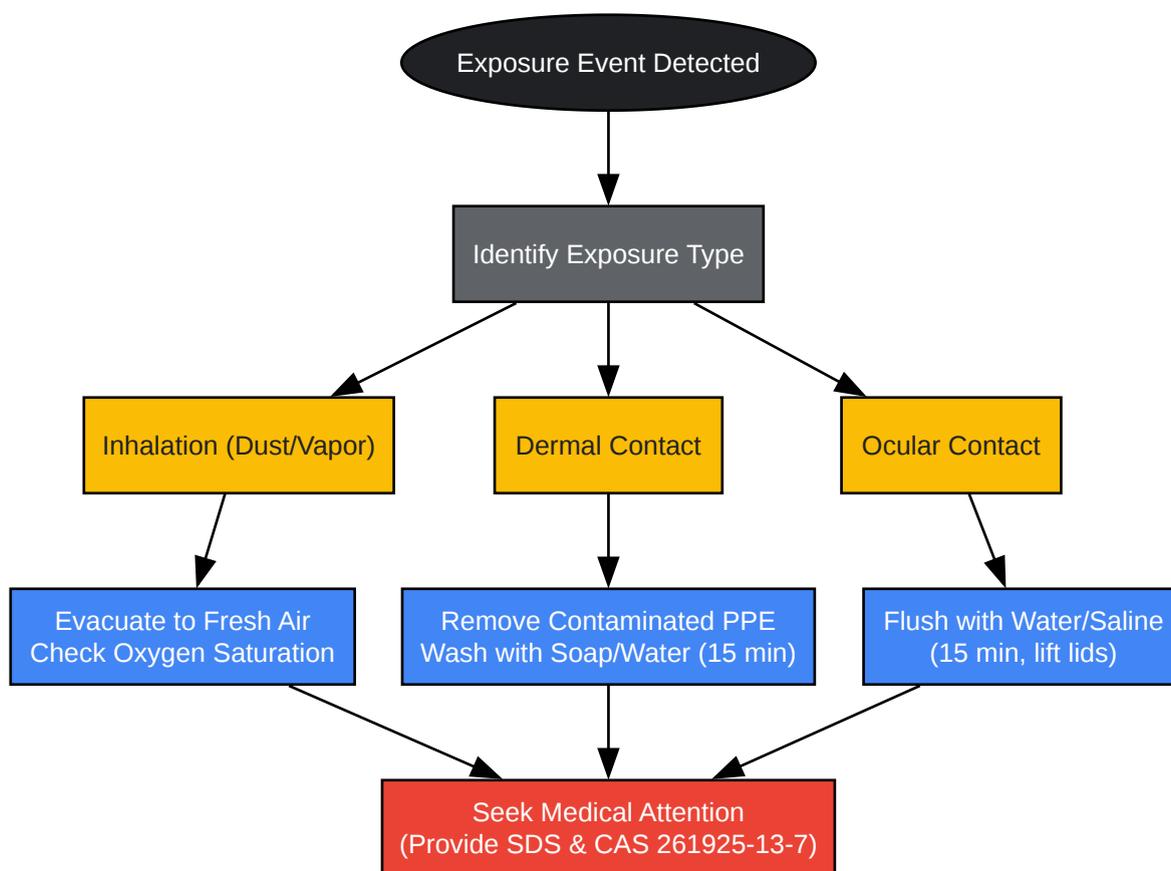
The GHS07 ("Exclamation Mark") pictogram is often underestimated in research environments. For fluorinated benzhydrols, this warning signals specific bioavailability risks. The presence of fluorine atoms increases the compound's lipophilicity, potentially enhancing skin absorption rates compared to non-fluorinated analogues.

### Hazard Statement Breakdown

Code	Hazard Statement	Mechanistic Insight
H302	Harmful if swallowed	Fluorinated aromatics can exhibit distinct metabolic stability, prolonging systemic circulation if ingested.
H315	Causes skin irritation	Lipophilic nature allows penetration of the stratum corneum, leading to localized dermatitis.
H319	Causes serious eye irritation	Crystalline dust acts as a mechanical abrasive and chemical irritant to the conjunctiva.
H335	May cause respiratory irritation	Inhalation of fine particulates triggers mucosal inflammation in the upper respiratory tract.

## Visualizing the Safety Decision Logic

The following decision tree illustrates the immediate response protocols for exposure scenarios, prioritizing containment and decontamination.



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Figure 1: Immediate response logic for GHS07 exposure events involving fluorinated benzhydrols.

## Operational Protocols: A Self-Validating System

### 3.1 Engineering Controls & Storage

- **Primary Containment:** All weighing and transfer operations must occur within a certified Chemical Fume Hood or a Powder Containment Balance Enclosure. The H335 hazard (respiratory irritation) dictates that open-bench handling is strictly prohibited.
- **Storage Environment:** Store in a cool, dry place (Ambient to +4°C). Ensure the container is tightly sealed to prevent moisture ingress, as secondary alcohols can be hygroscopic.
- **Segregation:** Store away from strong oxidizing agents (e.g., permanganates, chromic acid) to prevent uncontrolled oxidation to the corresponding ketone [bis(2-fluorophenyl)methanone].

## 3.2 Personal Protective Equipment (PPE) Matrix

- Hand Protection: Nitrile rubber gloves (minimum thickness 0.11 mm). Double-gloving is recommended during synthesis workups involving organic solvents (DCM/THF) to prevent permeation.
- Eye Protection: Chemical safety goggles (ANSI Z87.1) are mandatory.[1] Safety glasses are insufficient due to the risk of airborne dust entering the eye (H319).
- Respiratory Protection: If fume hood operations are not feasible (e.g., maintenance), use a NIOSH-approved N95 or P100 particulate respirator.

## 3.3 Waste Disposal Architecture

- Classification: Halogenated Organic Waste.
- Protocol: Do not mix with non-halogenated solvents. The presence of fluorine atoms requires high-temperature incineration (>1100°C) to prevent the formation of toxic byproducts.
- Labeling: Clearly mark waste containers with "Contains Organic Fluorine" to alert disposal facility personnel.

## Synthesis & Application Context

Researchers typically handle this compound during the synthesis of sterically demanding ligands or as a pharmaceutical intermediate. The following workflow outlines the standard reduction protocol from the ketone, highlighting critical safety control points (SCPs).

Reaction: Bis(2-fluorophenyl)methanone + NaBH<sub>4</sub> → **Bis(2-fluorophenyl)methanol**



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Figure 2: Synthesis workflow highlighting Safety Control Points (SCP) for hydride reduction.

Experimental Note: The ortho-fluorine substituents create steric bulk that may retard the rate of reduction compared to the para-isomer. Ensure complete consumption of the starting material by TLC or LC-MS before quenching.

## Emergency Response & First Aid

- In Case of Spillage:
  - Evacuate: Clear the immediate area of non-essential personnel.
  - PPE Up: Don nitrile gloves, goggles, and a lab coat.
  - Contain: Dampen the solid with a chemically inert solvent (e.g., heptane) or water to prevent dust generation before sweeping.
  - Clean: Wipe surfaces with a soap/water solution.[2] Do not use acetone initially, as it may spread the lipophilic compound.
- Fire Fighting:
  - Media: Water spray, alcohol-resistant foam, dry chemical, or CO<sub>2</sub>.
  - Hazard: Thermal decomposition releases Hydrogen Fluoride (HF) gas. Firefighters must wear self-contained breathing apparatus (SCBA).

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 11237937 (**Bis(2-fluorophenyl)methanol**). PubChem. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Classification and Labelling of Fluorinated Alcohols. ECHA. Available at: [\[Link\]](#)

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## Sources

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- [2. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
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